

Proper Disposal Procedures for 2,3,5-Trimethylphenol

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Compound of Interest

Compound Name: 2,3,5-Trimethylphenol

Cat. No.: B045783

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The following document provides essential safety and logistical information for the proper disposal of **2,3,5-Trimethylphenol**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedural steps is critical for ensuring laboratory safety and environmental compliance.

Immediate Safety and Personal Protective Equipment (PPE)

Before handling **2,3,5-Trimethylphenol** for any purpose, including disposal, it is imperative to be equipped with the appropriate Personal Protective Equipment (PPE) to prevent exposure. This compound is classified as corrosive and can cause severe skin burns and serious eye damage.^{[1][2]}

Required PPE:

- **Gloves:** Wear chemically resistant gloves (e.g., neoprene or butyl rubber).^[3]
- **Eye Protection:** Use tightly fitting safety goggles with side-shields or a full-face shield.^[4]
- **Protective Clothing:** A fully buttoned lab coat is mandatory.^[5] For tasks with a high splash potential, a chemical-resistant apron should be worn over the lab coat.^{[5][6]}
- **Respiratory Protection:** If dust formation is likely or if exposure limits are exceeded, use a full-face respirator with an appropriate filter.^[4]

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[5]
[6] Ensure that an emergency eyewash station and safety shower are unobstructed and immediately accessible within a 10-second travel time.[3][5]

Spill Management and Emergency Procedures

Accidental spills must be managed immediately to prevent chemical exposure and environmental contamination. Procedures vary based on the spill size.

For Minor Spills (Solid or Liquid):

- Alert personnel in the immediate area.
- Wearing appropriate PPE, absorb liquid spills with inert materials like vermiculite, sand, or earth.[2][3] For solid spills, carefully sweep the material to minimize dust generation.[6] Do not use a vacuum cleaner.[6]
- Collect the contaminated absorbent material or swept solid into a suitable, clearly labeled container for hazardous waste disposal.[2][6]
- Clean the affected area with soap and water, and collect the cleaning materials as hazardous waste.[7]
- Do not allow the substance to enter drains or sewer systems.[1][2]

For Major Spills:

- Evacuate the laboratory immediately and secure the area.[3]
- Alert your institution's Environmental Health & Safety (EHS) department and/or local emergency services.[3][7]
- If safe to do so, remove all ignition sources.[2][3]
- Move upwind from the spill location.[2]

Hazardous Waste Collection and Storage

Proper collection and storage of **2,3,5-Trimethylphenol** waste are crucial steps prior to final disposal. All solutions and materials contaminated with this chemical must be treated as hazardous waste.[5][6]

Container and Labeling:

- **Container:** Collect waste in a sturdy, leak-proof, and chemically compatible container.[8] Glass or plastic containers are preferable to metal.[9] The original product container can be reused if it is in good condition.[9][10]
- **Closure:** Keep the waste container securely sealed at all times, except when adding waste.[3][8]
- **Labeling:** The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "Waste **2,3,5-Trimethylphenol**." Also, indicate the source, date, and any other components mixed in the waste stream.[11]

Segregation and Storage:

- **Incompatible Materials:** Store **2,3,5-Trimethylphenol** waste away from incompatible materials such as strong oxidizers (e.g., nitrates, perchlorates), strong bases, acid chlorides, and acid anhydrides to prevent violent reactions.[3]
- **Storage Location:** Store waste containers in a designated, well-ventilated, and cool area, such as a satellite accumulation area or a safety cabinet for corrosive materials.[3][12] Ensure secondary containment is used for liquid waste.[8]
- **Volume Limits:** Do not fill waste containers beyond 90% of their capacity to allow for expansion.[13]

Final Disposal Procedures

Disposal of **2,3,5-Trimethylphenol** is regulated and must be conducted in compliance with local, regional, and national environmental laws.

Step-by-Step Disposal Plan:

- Characterize Waste: Ensure the waste is properly identified and characterized on its hazardous waste label.
- Contact EHS: Contact your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste disposal contractor to schedule a pickup.[\[7\]](#)[\[14\]](#)
- Documentation: Complete all required paperwork, such as a hazardous waste manifest or materials packing list, as instructed by your EHS office or disposal vendor.[\[3\]](#)
- Pickup: Prepare the sealed and labeled container for pickup by the authorized personnel. Ensure the exterior of the container is clean and free of contamination.[\[13\]](#)

Under no circumstances should **2,3,5-Trimethylphenol** or its containers be disposed of in the regular trash or poured down the drain.[\[8\]](#)[\[14\]](#)

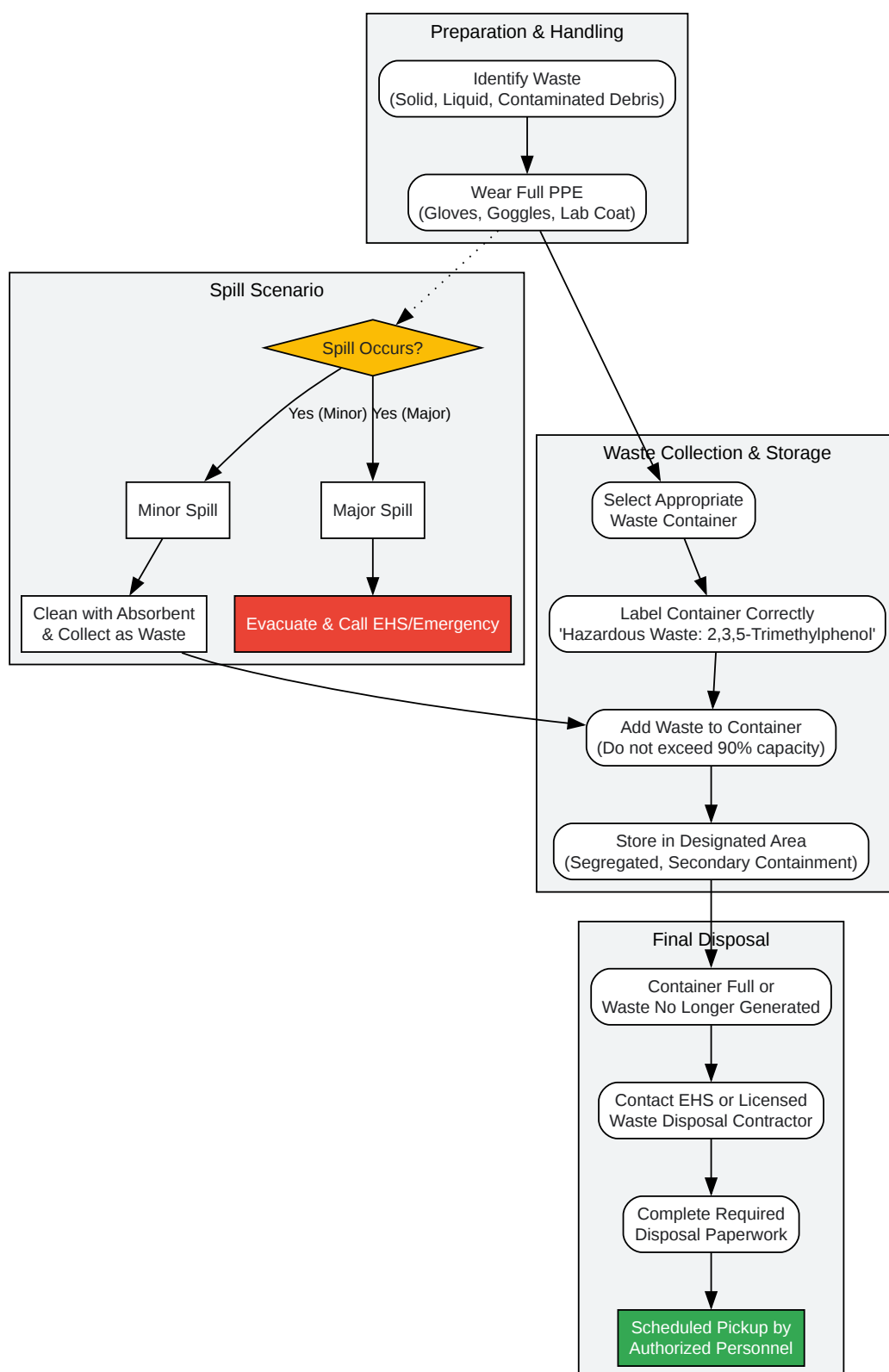
Quantitative Data for 2,3,5-Trimethylphenol

The following table summarizes key quantitative data for **2,3,5-Trimethylphenol**, sourced from safety data sheets.

Property	Value	Source(s)
Physical State	Solid, Particulate/Powder	[4]
Molecular Formula	C ₉ H ₁₂ O	[1]
Molecular Weight	136.19 g/mol	[1]
Melting Point	92-95 °C	[15]
Boiling Point	230-231 °C	[15]
Flash Point	94.47 °C	[4]
Vapor Pressure	9.75 mmHg (at 60 °C)	[15]
Water Solubility	40 g/L (at 200 °C)	[1]
Log P (octanol/water)	3.15	[4]
Toxicity to Fish	LC50: 10.274 mg/L (96 h)	[4]
Toxicity to Daphnia	IC50: 26.69 mg/L (24 h)	[4]
NFPA 704 Rating	Health: 2, Flammability: 1, Reactivity: 0	[1]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2,3,5-Trimethylphenol**.



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Caption: Workflow for the safe disposal of **2,3,5-Trimethylphenol** waste.

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